

2,2-Difluoroethylamine hydrochloride safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,2-Difluoroethylamine hydrochloride

Cat. No.: B122141

[Get Quote](#)

Technical Support Center: 2,2-Difluoroethylamine Hydrochloride

This technical support center provides essential safety information, experimental guidance, and troubleshooting for researchers, scientists, and drug development professionals working with **2,2-Difluoroethylamine hydrochloride**.

Safety Data Sheet (SDS) Summary

A comprehensive understanding of the safety profile of **2,2-Difluoroethylamine hydrochloride** is critical for safe handling in a laboratory setting. The following sections summarize key information from the Safety Data Sheet.

Physical and Chemical Properties

Property	Value
CAS Number	79667-91-7
Molecular Formula	C ₂ H ₆ ClF ₂ N
Molecular Weight	117.53 g/mol [1]
Appearance	White to off-white solid/powder [1][2]
Melting Point	132-137 °C (with decomposition) [1][2]
Storage Temperature	2-8°C [1][2]

Hazard Identification and Classification

Signal Word: Warning[\[3\]](#)

Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)
- H315: Causes skin irritation.[\[3\]\[5\]](#)
- H319: Causes serious eye irritation.[\[3\]\[6\]](#)
- H335: May cause respiratory irritation.[\[3\]\[5\]\[6\]](#)
- H412: Harmful to aquatic life with long lasting effects.[\[5\]\[7\]](#)

Pictograms:

Experimental Protocols & Handling Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **2,2-Difluoroethylamine hydrochloride** to minimize exposure and ensure personal safety.

Caption: Standard PPE workflow for handling **2,2-Difluoroethylamine hydrochloride**.

Safe Handling and Storage

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[3] Avoid breathing dust and prevent contact with skin and eyes.[3] Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[3] Recommended storage temperature is between 2-8°C.[1][2] Store away from incompatible materials.[3]

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during experiments involving **2,2-Difluoroethylamine hydrochloride**.

Q1: The compound appears discolored or has clumped together. Is it still usable?

A1: **2,2-Difluoroethylamine hydrochloride** is a white to off-white solid.[1][2] Discoloration or clumping may indicate moisture absorption or degradation. It is recommended to use a fresh, properly stored batch for sensitive applications to ensure reproducibility. Always store the compound in a tightly sealed container in a dry environment.[3]

Q2: I'm observing poor solubility of the compound in my reaction solvent. What can I do?

A2: While specific solubility data is not readily available in the provided search results, consider the following general troubleshooting steps:

- Gently warm the mixture.
- Try a different solvent or a co-solvent system.
- Use sonication to aid dissolution.
- Ensure the compound is of high purity, as impurities can affect solubility.

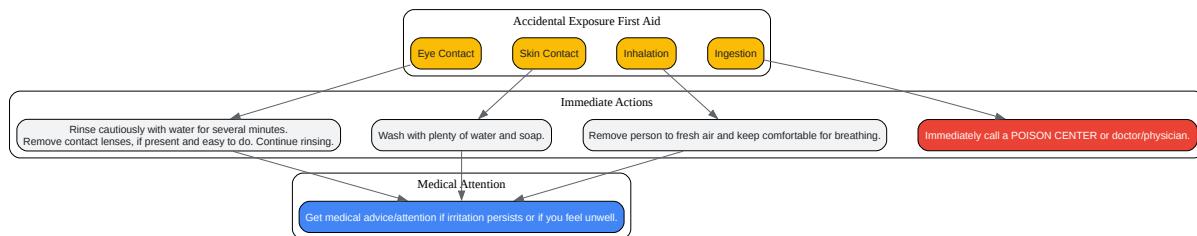
Q3: My reaction is not proceeding as expected. Could the starting material be the issue?

A3: The purity of **2,2-Difluoroethylamine hydrochloride** can impact reaction outcomes. Purity levels are typically specified by the supplier (e.g., $\geq 95\%$ or $\geq 99\%$).^[1] If you suspect an issue with the starting material, consider the following:

- Verify the purity of your compound, if possible.
- Ensure the compound has been stored correctly to prevent degradation.
- As this compound can be a precursor for generating difluoromethyl diazomethane *in situ*, ensure the other reagents, such as tert-butyl nitrite and acetic acid, are also of appropriate quality.^[4]

Q4: What are the immediate first aid measures in case of accidental exposure?

A4: The following diagram outlines the recommended first aid procedures.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,2-DIFLUOROETHYLAMINE HYDROCHLORIDE CAS#: 79667-91-7 [m.chemicalbook.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. 2,2-difluoroethylamine hydrochloride 79667-91-7 [sigmaaldrich.com]
- 5. 2,2-DIFLUOROETHYLAMINE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
- 6. aksci.com [aksci.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [2,2-Difluoroethylamine hydrochloride safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b122141#2-2-difluoroethylamine-hydrochloride-safety-data-sheet-sds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com